

Physical and chemical properties of Silatrane glycol CAS 56929-77-2.

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Compound of Interest		
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Silatrane Glycol (CAS 56929-77-2): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, synthesis, and potential applications of **Silatrane glycol** (CAS 56929-77-2). **Silatrane glycol**, also known as 2-(2,8,9-Trioxa-5-aza-1-silabicyclo[3.3.3]undec-1-yloxy)ethanol, is a unique organosilicon compound characterized by a hypervalent, pentacoordinated silicon atom. This structure imparts unusual stability and reactivity, making it a compound of significant interest in materials science and drug development.

Core Physical and Chemical Properties

Silatrane glycol is a solid at room temperature with notable solubility and stability in water, a rare characteristic for a silicon alkoxide compound.[1] This property makes it a versatile precursor for various chemical modifications.[1]



Property	Value	Source
CAS Number	56929-77-2	[2]
Molecular Formula	C8H17NO5Si	[2]
Molecular Weight	235.31 g/mol	[2]
Melting Point	347 °C (decomposes)	[3]
Density	1.05 g/cm ³	[3]
Physical State	Solid	[4]
Topological Polar Surface Area	60.4 Ų	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	3	[2]

Chemical Structure and Reactivity

The defining feature of silatranes is the intramolecular dative bond between the nitrogen and silicon atoms ($N \rightarrow Si$). This transannular bond creates a cage-like structure that protects the silicon center from nucleophilic attack, leading to significantly enhanced hydrolytic stability compared to analogous trialkoxysilanes, especially at neutral pH.[1]

Despite its stability, **Silatrane glycol** can undergo facile ligand exchange reactions. For instance, it can react with acetic anhydride to form 1-acetoxysilatrane, which can then be used to create a variety of polymerizable silatranes.[1][5]

Experimental Protocols Synthesis of Silatrane Glycol

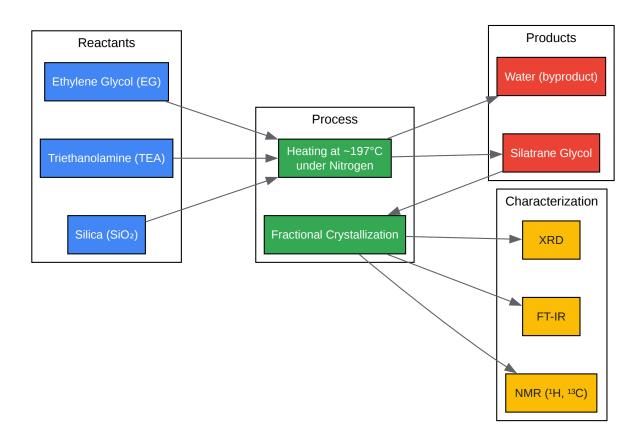
A common and efficient method for synthesizing **Silatrane glycol** is the direct reaction of silica (SiO₂) with triethanolamine and ethylene glycol.[1][6] This one-step process is valued for its simplicity and the use of readily available starting materials.[1]



Detailed Protocol:

- Reactants: Fumed silica (SiO₂), triethanolamine (TEA), and ethylene glycol (EG).
- Apparatus: A reaction flask equipped with a mechanical stirrer, a heating mantle, a condenser, and a nitrogen inlet.
- Procedure:
 - Combine fumed silica, triethanolamine, and ethylene glycol in the reaction flask. Ethylene glycol serves as both a solvent and a reactant.
 - Heat the mixture to the boiling point of ethylene glycol (approximately 197 °C) under a nitrogen atmosphere.[1]
 - The nitrogen atmosphere helps to remove the water generated as a byproduct, driving the reaction to completion.[1]
 - Continue heating and stirring until all the solid silica has dissolved, indicating the formation
 of the soluble Silatrane glycol product.[1]
- Purification: The product can be purified by fractional crystallization in a non-polar solvent such as hexane.
- Characterization: Purity and structure can be confirmed using techniques such as ¹H-NMR,
 ¹³C-NMR, and FT-IR to ensure the absence of unreacted silanol groups. X-ray diffraction
 (XRD) can be used to validate crystallinity, and thermogravimetric analysis (TGA) can assess thermal stability.





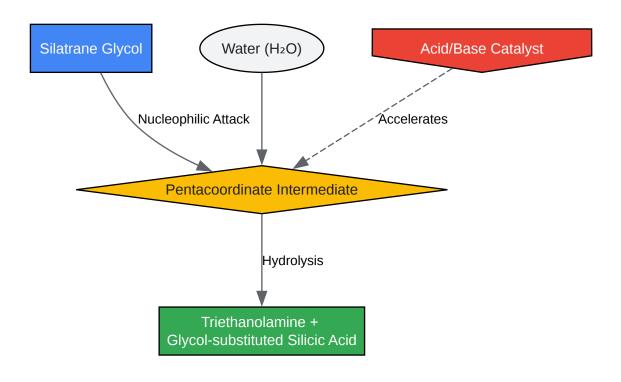
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Caption: Synthesis and Characterization Workflow for Silatrane Glycol.

Hydrolytic Stability

A key feature of **Silatrane glycol** is its remarkable resistance to hydrolysis compared to conventional trialkoxysilanes.[1] This stability is attributed to the pentacoordinated structure which sterically hinders the silicon center from nucleophilic attack by water.[1] However, the stability is pH-dependent, with hydrolysis being accelerated in acidic or basic conditions.





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Caption: Simplified Hydrolysis Pathway of Silatrane Glycol.

Applications in Research and Drug Development

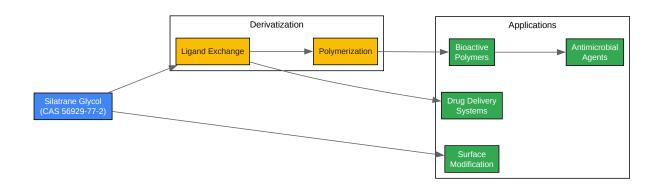
The unique properties of **Silatrane glycol** and its derivatives make them promising candidates for a variety of applications.

- Drug Delivery: The biocompatibility and stability of the silatrane core, combined with the ability to functionalize the molecule, make it a potential platform for drug delivery systems.[1]
 [7] Silatrane-containing polymers have been explored for their ability to bind and carry carboxyl-containing compounds.[1]
- Surface Modification: Silatranes exhibit a suppressed tendency for self-condensation, allowing for more controlled and uniform surface functionalization compared to conventional silane coupling agents.[1] This enables the creation of stable and well-organized monolayers on various substrates.[7]
- Precursor for Polymers: Silatrane glycol serves as a precursor for reactive monomers that
 can be used in polymer synthesis.[5] For example, through ligand exchange, it can be



converted into polymerizable silatranes like 1-methacryloxysilatrane and 1-allyloxysilatrane. [1][5]

• Biological Activity: Silatranes, in general, have been investigated for a wide range of biological activities, including antimicrobial, antifungal, and antitumor properties.[7][8][9] This broad bioactivity opens avenues for the development of novel therapeutic agents.



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Caption: Logical Relationship of **Silatrane Glycol** to its Applications.

Safety and Handling

Silatrane glycol is classified as an irritant, causing skin and serious eye irritation.[2][4] It may also cause respiratory irritation.[2][4] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and respiratory protection, should be used when handling this compound.[4] It should be stored in a tightly closed container in a well-ventilated place, away from heat, open flames, and oxidizing agents.[4]

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